

# 2,3-Dimethoxybenzaldehyde molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3-Dimethoxybenzaldehyde

Cat. No.: B126229

[Get Quote](#)

## An In-depth Technical Guide on 2,3-Dimethoxybenzaldehyde

This guide provides an overview of the fundamental physicochemical properties of **2,3-Dimethoxybenzaldehyde**, a key intermediate in various chemical syntheses. The information is tailored for researchers, scientists, and professionals involved in drug development and organic chemistry.

## Core Molecular Data

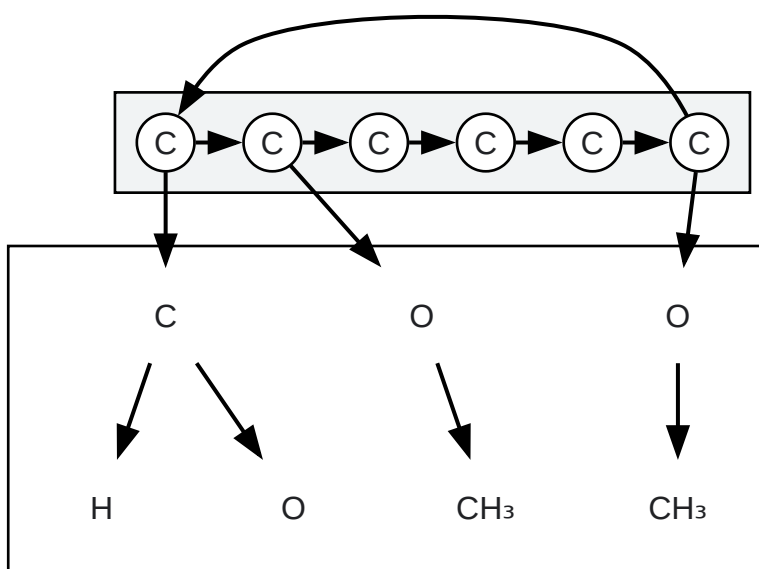
**2,3-Dimethoxybenzaldehyde**, also known as o-Veratraldehyde, is an organic compound characterized by a benzene ring substituted with an aldehyde group and two adjacent methoxy groups.<sup>[1][2][3]</sup> Its chemical properties make it a valuable precursor in the synthesis of pharmaceuticals and fragrances.<sup>[3]</sup>

The fundamental molecular attributes of **2,3-Dimethoxybenzaldehyde** are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Identifier	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	166.17 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	86-51-1	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	2,3-dimethoxybenzaldehyde	<a href="#">[1]</a>
Synonyms	o-Veratraldehyde, Benzaldehyde, 2,3-dimethoxy-	<a href="#">[1]</a> <a href="#">[2]</a>

## Structural Representation

The molecular structure of **2,3-Dimethoxybenzaldehyde** is crucial for understanding its reactivity and interactions in various chemical processes. The following diagram illustrates the arrangement of its constituent atoms and functional groups.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **2,3-Dimethoxybenzaldehyde**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,3-Dimethoxybenzaldehyde | C<sub>9</sub>H<sub>10</sub>O<sub>3</sub> | CID 66581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzaldehyde, 2,3-dimethoxy- [webbook.nist.gov]
- 3. 2,3-Dimethoxybenzaldehyde [intersurfchem.net]
- 4. 2,3-Dimethoxybenzaldehyde | 86-51-1 [chemicalbook.com]
- 5. scbt.com [scbt.com]
- 6. 2,3-Dimethoxybenzaldehyde(86-51-1) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- To cite this document: BenchChem. [2,3-Dimethoxybenzaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b126229#2-3-dimethoxybenzaldehyde-molecular-weight-and-formula]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)